

Application Notes and Protocols for AS-604850 in T-Cell Activation

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For Researchers, Scientists, and Drug Development Professionals

Introduction

AS-604850 is a potent and selective inhibitor of the phosphoinositide 3-kinase gamma (PI3Ky). [1][2] The PI3K signaling pathway is a critical regulator of T-lymphocyte activation, proliferation, differentiation, and survival. Specifically, PI3Ky is predominantly expressed in hematopoietic cells and plays a key role in mediating inflammatory and immune responses.[1] By targeting PI3Ky, AS-604850 offers a valuable tool for researchers studying T-cell-mediated immunity and for the development of novel therapeutics for autoimmune diseases and other inflammatory conditions.

These application notes provide an overview of the mechanism of action of **AS-604850** and detailed protocols for its use in in vitro T-cell activation assays.

Mechanism of Action

T-cell activation is initiated through the T-cell receptor (TCR) and co-stimulatory molecules like CD28. This dual signaling activates downstream pathways, including the PI3K pathway. PI3Ky, a class IB PI3K, is activated by G-protein coupled receptors (GPCRs) and the Ras superfamily of small GTPases. Upon activation, PI3Ky phosphorylates phosphatidylinositol-4,5-bisphosphate (PIP2) to generate phosphatidylinositol-3,4,5-trisphosphate (PIP3). PIP3 acts as a second messenger, recruiting and activating downstream effectors such as Akt (also known as protein kinase B or PKB) and phosphoinositide-dependent kinase 1 (PDK1). The activation



of the Akt signaling cascade ultimately leads to the transcription of genes that govern T-cell proliferation, cytokine production, and survival.

AS-604850 is an ATP-competitive inhibitor of PI3Ky, effectively blocking the phosphorylation of PIP2 and the subsequent downstream signaling events. This inhibition leads to a reduction in T-cell activation, proliferation, and cytokine secretion.

Data Presentation

Inhibitory Activity of AS-604850

Target	IC50	Selectivity	Reference
РІЗКу	250 nM	>80-fold vs PI3Kδ/β, 18-fold vs PI3Kα	[2]

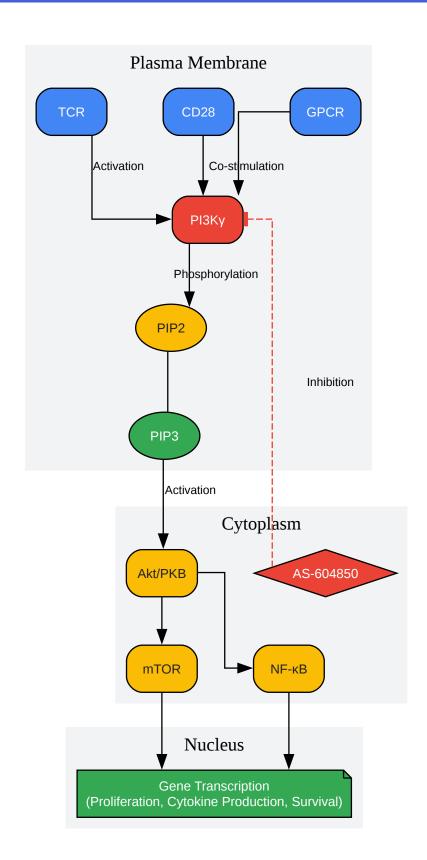
In Vitro Cellular Activity of AS-604850

Cell Type	Assay	IC50	Reference
RAW264.7 (macrophage cell line)	C5a-mediated PKB phosphorylation	10 μΜ	[2]
Pik3cg+/+ monocytes	MCP-1-mediated chemotaxis	21 μΜ	

Note: Specific IC50 values for **AS-604850** on T-cell proliferation and cytokine production are not readily available in the public domain. The provided data on other cell types demonstrates its cellular activity. Researchers should determine the optimal concentration range for their specific T-cell assays.

Mandatory Visualizations

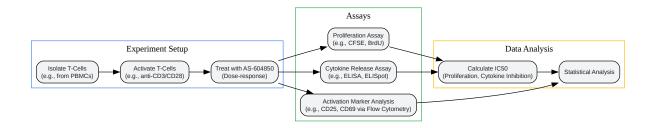




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AS-604850 inhibits the PI3Ky signaling pathway in T-cells.





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References

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